Chemical Identification of (+/-)-Praeruptorin A

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Compound of Interest

Compound Name:	*(+/-)-Praeruptorin A*
Cat. No.:	*B600662*

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IUPAC Name

The formal IUPAC name for the racemic mixture of Praeruptorin A is [(9R,10S)-10-acetyloxy-8,8-dimethyl-2-oxo-9,10-dihydropyrano[2,3-f]chromen-9-yl] (Z)-2-methylbut-2-enoate.[1][2] This name delineates the specific stereochemistry of one of the enantiomers present in the racemic mixture.

Chemical Structure

The molecular structure of Praeruptorin A is characterized by a coumarin backbone.

Diagram 1: Chemical Structure of **(+/-)-Praeruptorin A**

A 2D representation of the chemical structure of Praeruptorin A.

Synonyms and Identifiers

For ease of reference in literature and databases, **(+/-)-Praeruptorin A** is known by several synonyms and unique identifiers. These are crucial for comprehensive literature searches and material procurement.

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Identifier Type	Identifier	Reference
Synonym	DL-Praeruptorin A	[1][3][4]
(±)-Praeruptorin A	[3][5]	
Praeruptorin A	[3][4][6]	
(+)-Pareruptorin A	[4]	
(-)-pareruptorin-A	[1][4]	
Praeruptorin ADL-Praeruptorin A	[3]	
Registry Number	CAS Number: 73069-25-7	[1][3][6]
Database ID	PubChem CID: 38347601	[1]
ChEMBL ID: CHEMBL3577347	[1]	
Other ID: CCRIS 7247	[5]	
Npc297472		
SCHEMBL30350458		
s9315		
CCG-268477		
FP42769		
069P279		
Systematic Name	2-Butenoic acid, 2-methyl-, (9S, 10S)-10-(acetyloxy)-9,10-dihydro-8,8-dimethyl-2-oxo-2H, 8H-	[3]
(9R,10R)-10-(acetyloxy)-8,8-dimethyl-2-oxo-9,10-dihydro-2H,8H-pyrano[2,3-f]chromen-9-yl (2Z)-2-methylbut-2-enoate	[5]	

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References

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